

Understanding In Vitro-In Vivo Correlation (IVIVC)

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Anguizole

CAS No.: 442666-98-0

Cat. No.: S518909

[Get Quote](#)

An **In Vitro-In Vivo Correlation (IVIVC)** is a predictive mathematical model that describes the relationship between a drug product's in vitro property (typically the rate or extent of drug dissolution/release) and a relevant in vivo response (such as plasma drug concentration or amount absorbed) [1]. The U.S. FDA formally defines it as "a predictive mathematical model describing the relationship between an in vitro property of a dosage form and a relevant in vivo response" [2].

The primary goal of developing an IVIVC is to use a reliable in vitro test as a surrogate for in vivo studies, which can help streamline formulation development, set meaningful dissolution specifications, and potentially support biowaivers for certain post-approval changes [1] [3].

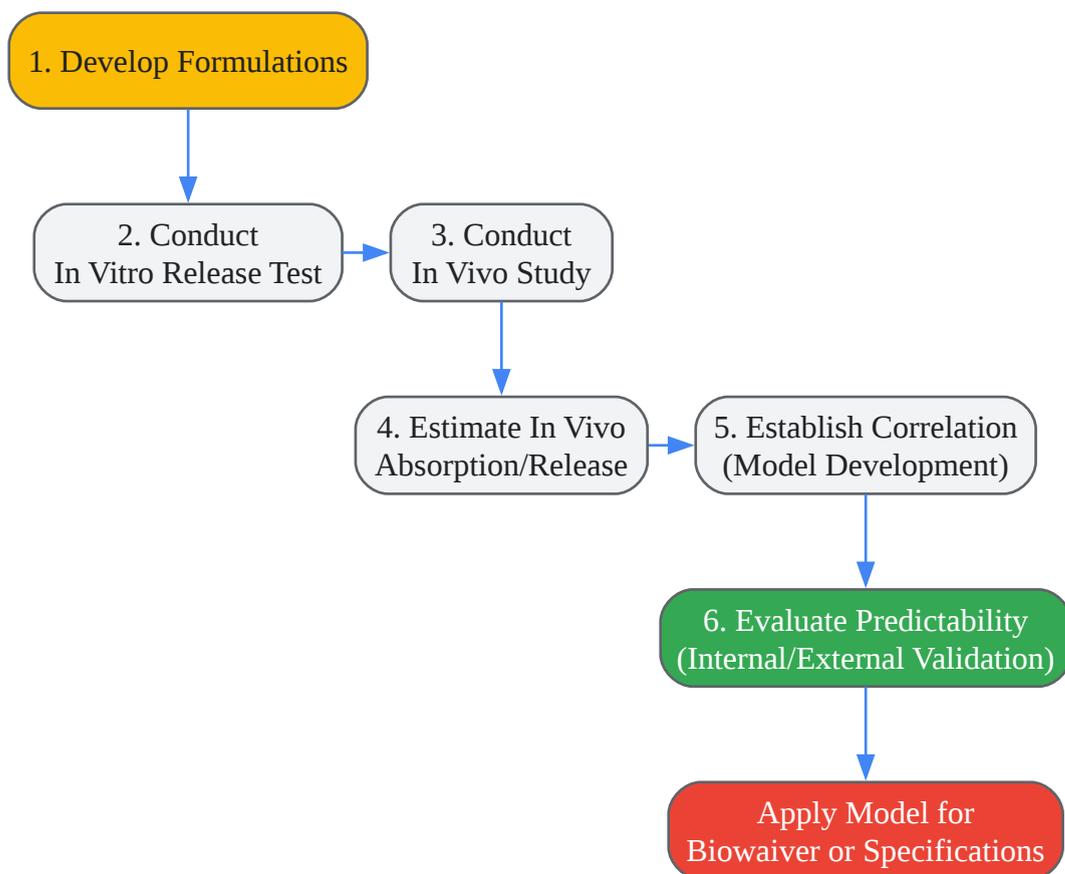
Levels of IVIVC and Regulatory Acceptance

The following table outlines the different levels of IVIVC as categorized by regulatory guidance. This can help you structure your evaluation of any compound, including **Anguizole**, should data become available.

Level	Definition & Description	Predictive Value & Regulatory Acceptance
Level A	A point-to-point relationship between the <i>in vitro</i> dissolution curve and the <i>in vivo</i> input (absorption) curve [1] [2].	High. It is the most informative and preferred by regulators. It is the only level that can support a biowaiver for certain formulation changes [3] [2].
Level B	A comparison of the mean <i>in vitro</i> dissolution time (MDT_{vitro}) to the mean <i>in vivo</i> residence time (MRT) or dissolution time (MDT_{vivo}). It uses statistical moment analysis [1] [3].	Moderate. It is not a point-to-point correlation and does not reflect the actual shape of the plasma concentration curve. It is less useful for regulatory purposes [1] [2].
Level C	A single-point relationship between a dissolution parameter (e.g., $t_{50\%}$, the time to release 50% of the drug) and a pharmacokinetic parameter (e.g., C_{max} , AUC) [1] [3].	Low. As a single-point comparison, it does not represent the entire drug release/profile. It is useful mainly in early formulation development [1].
Multiple Level C	Correlates one or several pharmacokinetic parameters (C_{max} , AUC) with the amount of drug dissolved at several time points [1] [2].	Moderate to High. Can be as useful as Level A. If achievable, developing a Level A correlation is usually feasible and recommended [1].

A Generalized IVIVC Development Workflow

The process of establishing a Level A IVIVC, which is the most valuable, generally follows a structured pathway. The diagram below illustrates the key stages from formulation development to model validation.

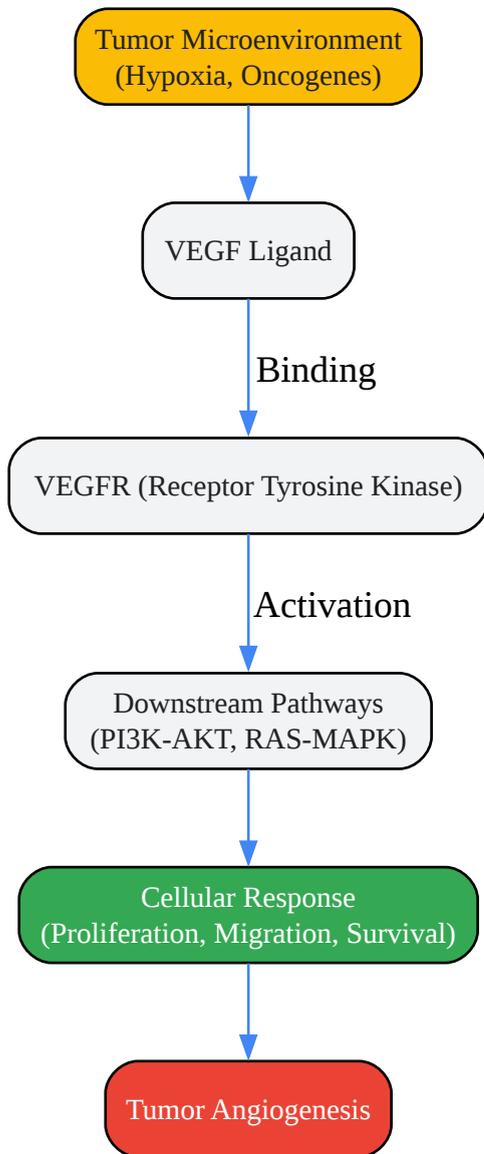


[Click to download full resolution via product page](#)

Suggestions for Your Research

Since specific data on **Anguizole** is not available, here are some steps you could take to proceed with your project:

- **Verify the Compound Name:** Double-check the spelling and nomenclature of "**Anguizole**." It is possible the name is proprietary, experimental, or may be known by a different International Nonproprietary Name (INN) or chemical name.
- **Explore Related Pathways:** If **Anguizole** is an angiogenesis inhibitor, its effects would be mediated through specific biological pathways. The diagram below illustrates the key signaling pathways involved in angiogenesis that are commonly targeted by such inhibitors [4] [5]. Studying these can provide context for its mechanism of action.



Click to download full resolution via product page

- **Consult Specialized Databases:** Search in specialized pharmaceutical and life sciences databases like PubMed, Google Scholar, SciFinder, or Cortellis to find any pre-clinical or clinical data that may not be publicly available on the general web.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. In Vitro-In Vivo Correlation for Complex Non-Oral Drug Products [pmc.ncbi.nlm.nih.gov]
2. In Vitro–In Vivo Correlations (IVIVC) for Predicting the ... [pmc.ncbi.nlm.nih.gov]
3. CMC Perspectives of In Vitro / In Vivo Correlation (IVIVC) ... [premier-research.com]
4. Angiogenic signaling pathways and anti ... [nature.com]
5. Angiogenesis Inhibitors – Current Strategies and Future ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Understanding In Vitro-In Vivo Correlation (IVIVC)]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b518909#anguizole-in-vitro-vs-in-vivo-correlation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com